

Application Notes and Protocols for Cyclopentane Hydrate-Based Desalination

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Compound of Interest

Compound Name: Cyclopentane hydrate

CAS No.: 190390-20-6

Cat. No.: B12555658

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Audience: Researchers, scientists, and drug development professionals.

Introduction and Principle

Hydrate-Based Desalination (HBD) is an emerging technology for the production of fresh water from saline sources. The fundamental principle of HBD lies in the formation of clathrate hydrates, which are crystalline, ice-like structures composed of water molecules forming a cage-like lattice that encapsulates a "guest" molecule. During the formation of this hydrate crystal lattice, salt ions and other dissolved minerals are excluded.^{[1][2]} The solid hydrate crystals can then be physically separated from the concentrated brine, washed, and subsequently dissociated (melted) to yield fresh water and the guest molecule.

Cyclopentane (CP) is a particularly advantageous guest molecule for HBD. It is a cycloalkane that is insoluble in water and can form sII (structure II) hydrates at atmospheric pressure and temperatures below 7.7°C.^{[1][2]} This ability to form hydrates under mild thermodynamic conditions significantly reduces the energy requirements and capital costs associated with high-pressure equipment, making it a promising candidate for energy-efficient desalination.^[1]

Key Performance Parameters and Efficiency

The efficiency of the CP hydrate-based desalination process is primarily evaluated by two parameters: salt removal efficiency and water recovery. The process is influenced by several operational factors, including temperature, agitation speed, CP concentration, and the physical method of contacting CP with water.

Table 1: Summary of Experimental Conditions and Desalination Efficiency

Initial Salinity (wt% NaCl)	Hydrate Former	Operating Pressure	Operating Temperature	Key Findings	Salt Removal Efficiency (%)	Reference
3.5	Cyclopentane (CP)	Atmospheric	< 7.7°C	A three-step separation (gravity, filtration, washing) was used. Spraying fine CP droplets increased water-to-hydrate conversion.	81% (salinity reduced to 0.67 wt%)	[1][2]
3.4	CP (3 mol%)	Not specified	277.15 K (4°C)	Single-stage formation followed by filtration.	63%	[3]
1.0 - 3.5	CP	6.5 - 9 MPa	274.15 - 276.15 K (1-3°C)	Efficiency increased with pressure and decreased with temperature. CP had a beneficial effect on efficiency.	56% - 83.13% (in a three-stage process)	[4]

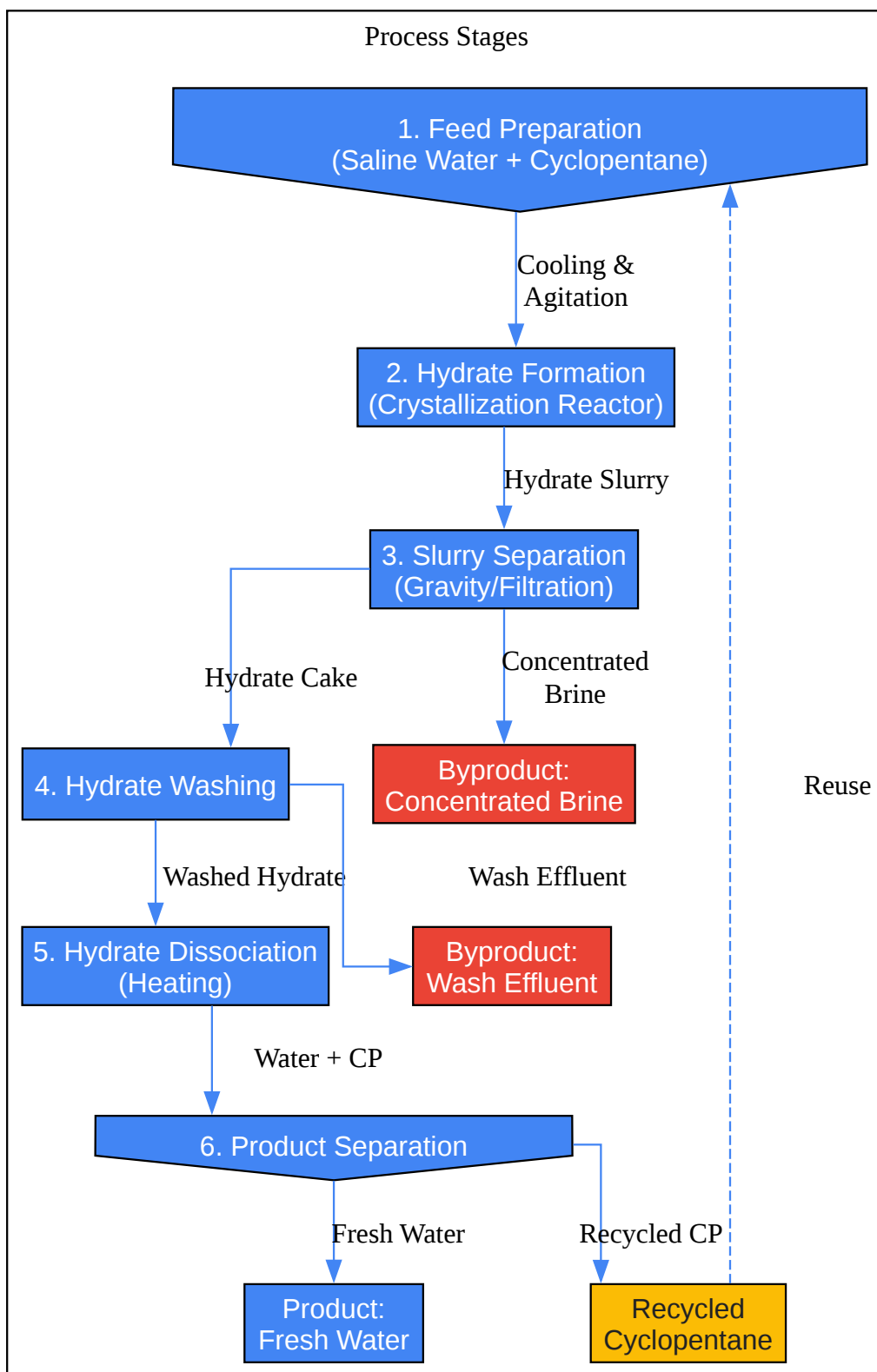
Produced				A three-		
Water	CNG			stage		
(TDS <	(promoted	Not	Not	hydrate	79.5% -	
160,000	by CP)	specified	specified	process	84.3%	[3]
mg/L)				was		
				effective		
				for high		
				TDS water.		

Table 2: Energy Consumption of Clathrate Hydrate Desalination (CHD) Processes

Hydrate Former	Water Recovery	Specific Energy Consumption (SEC) (kWh/m ³)	Notes	Reference
Cyclopentane (CP)	40%	52.79	SEC decreases as water recovery increases.	[5][6]
1,1,1,2-tetrafluoroethane (R134a)	40%	64.47	Simulation-based study using Aspen HYSYS.	[5][6]
Tetra-n-butyl ammonium bromide (TBAB)	40%	48.04	Simulation-based study using Aspen HYSYS.	[5][6]
Cyclopentane (CP)	Not specified	7.55	Based on detailed process design and economic assessment.	[7]

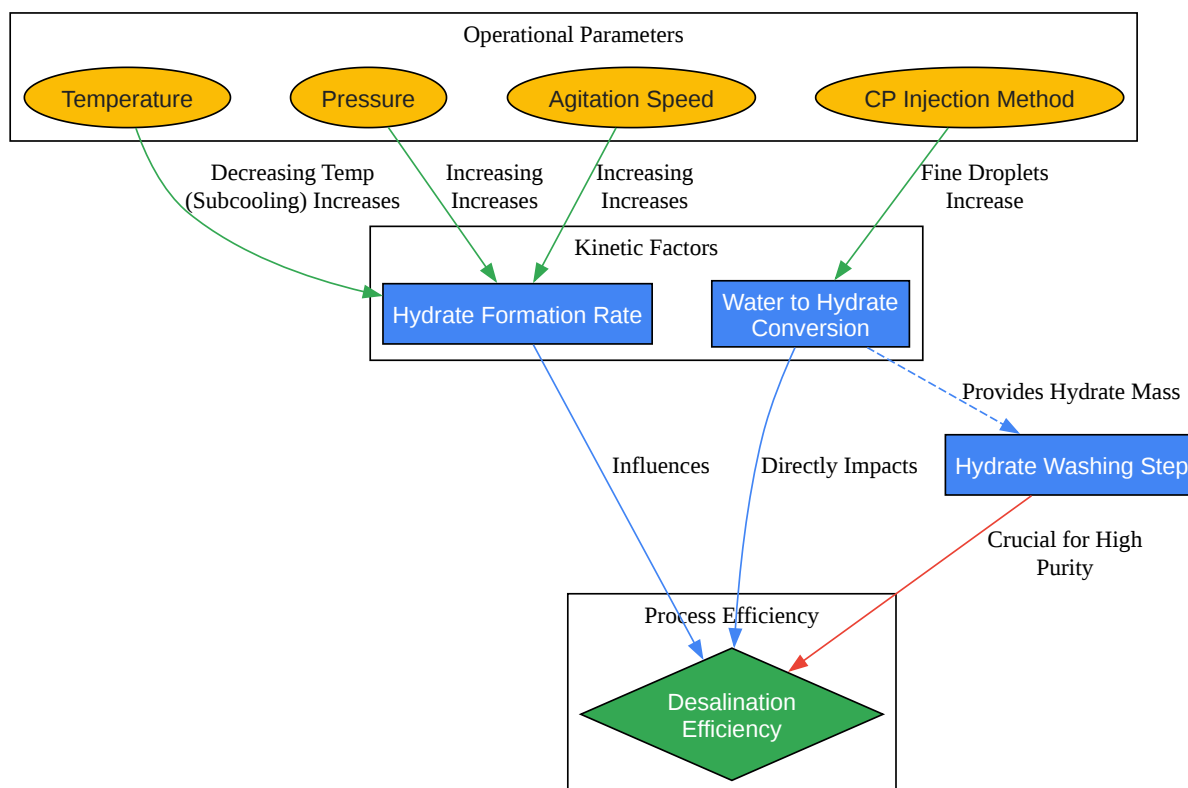
Experimental Workflow and Logical Relationships

The overall process for CP hydrate-based desalination involves distinct stages, from initial mixing to final product separation. The efficiency of the process is governed by the interplay of several key parameters.



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Caption: Experimental workflow for **cyclopentane hydrate**-based desalination.



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Caption: Logical relationships affecting desalination efficiency.

Detailed Experimental Protocol: Lab-Scale Batch Desalination

This protocol describes a typical laboratory-scale experiment for desalination using **cyclopentane hydrate** formation in a stirred batch reactor.

4.1 Materials and Equipment

- Reagents:
 - Cyclopentane (CP), 99% purity or higher
 - Sodium Chloride (NaCl), analytical grade
 - Deionized (DI) water
- Equipment:
 - Jacketed glass reactor (e.g., 500 mL) with a temperature-controlled cooling bath (chiller).
 - Overhead stirrer with a variable speed motor and appropriate impeller (e.g., turbine or propeller).
 - Temperature and pressure sensors/probes for monitoring reactor conditions.
 - Conductivity meter for measuring salinity.
 - Buchner funnel and vacuum flask for filtration.
 - Filter paper (sized to fit the Buchner funnel).
 - Separatory funnel for separating CP from water post-dissociation.
 - Analytical balance.

4.2 Procedure

4.2.1 Feed Solution Preparation

- Prepare a 3.5 wt% NaCl solution by dissolving the appropriate mass of NaCl in DI water. This simulates standard seawater.
- Cool the prepared saline solution and the cyclopentane separately to an initial temperature of approximately 8-10°C before adding them to the reactor.

4.2.2 Hydrate Formation Stage

- Add a known volume of the 3.5 wt% NaCl solution to the jacketed glass reactor.
- Set the cooling bath to the desired experimental temperature, for example, 1.0°C. Allow the saline solution in the reactor to reach this temperature.
- Begin agitation with the overhead stirrer at a constant speed (e.g., 500 rpm).
- Inject a stoichiometric amount of cyclopentane into the reactor. The molar ratio of water to CP for sII hydrate is 17:1.[8]
- Monitor the reactor temperature closely. The onset of hydrate formation is typically indicated by a slight, sharp increase in temperature due to the exothermic nature of crystallization.[8]
- Continue the reaction for a set duration (e.g., 1-2 hours) to allow for sufficient hydrate crystal growth. The mixture will turn into a thick slurry.

4.2.3 Separation and Washing Stage

- Once the formation stage is complete, stop the stirrer and quickly transfer the hydrate slurry to the pre-chilled Buchner funnel setup for vacuum filtration. This step separates the solid hydrate crystals (the "hydrate cake") from the residual, now concentrated, brine.
- Measure the salinity of the collected filtrate (concentrated brine).
- Wash the hydrate cake by gently pouring a small amount of pre-chilled (near 0°C) fresh water over it while under light vacuum. This step is critical for removing the adhered brine from the crystal surfaces.[1][2]
- Collect the wash effluent separately and measure its salinity.

4.2.4 Hydrate Dissociation and Product Analysis

- Transfer the washed hydrate cake to a beaker or flask.
- Allow the hydrate to dissociate at room temperature (or by gentle heating) into two liquid phases: water and cyclopentane.

- Transfer the two-phase liquid into a separatory funnel. Allow the layers to separate completely (CP is less dense and will be the top layer).
- Drain the bottom layer (desalinated water) into a clean, pre-weighed beaker.
- Measure the final volume and salinity (using the conductivity meter) of the collected fresh water.
- The top CP layer can be collected for potential recycling.

4.3 Data Calculation

- Salt Removal Efficiency (%):
 - $\% \text{ Removal} = (1 - (\text{Final Salinity} / \text{Initial Salinity})) * 100$
- Water Recovery (%):
 - $\% \text{ Recovery} = (\text{Mass of Desalinated Water} / \text{Initial Mass of Water in Feed}) * 100$

Disclaimer: This document provides generalized protocols and application notes based on published research. Individual experimental setups may require optimization of conditions such as temperature, pressure, agitation speed, and reaction time. All laboratory work should be conducted with appropriate safety precautions.

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